

# Application Notes and Protocols for Apiezon N Grease in Thermal Cycling Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Apiezon N

Cat. No.: B1172494

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Apiezon N** grease is a silicone-free and halogen-free hydrocarbon grease specifically formulated for cryogenic applications.<sup>[1][2][3]</sup> Its ability to withstand repeated thermal cycling between cryogenic temperatures and room temperature makes it a crucial material in various scientific and research settings, including for sample mounting in cryostats, thermal coupling of superconducting magnets, and sealing vacuum systems.<sup>[4][5][6]</sup> This document provides detailed application notes, protocols, and performance data related to the thermal cycling capabilities of **Apiezon N** grease.

A key feature of **Apiezon N** grease is its "craze-free" performance at cryogenic temperatures, meaning it resists cracking and fracturing under repeated cooling and warming cycles.<sup>[2][4]</sup> This property is critical for maintaining consistent thermal contact and vacuum integrity. The grease is pliable at room temperature, allowing for easy application and removal of components, and it becomes a solid at cryogenic temperatures, ensuring a stable and secure connection.<sup>[5][7]</sup>

## Performance Data

While extensive data on the degradation of **Apiezon N** grease properties over a large number of thermal cycles is limited in publicly available literature, existing research and manufacturer specifications provide valuable insights into its performance.

## Thermal Conductance

A study conducted at the NASA Ames Research Center provides quantitative data on the thermal conductance of **Apiezon N** grease at liquid helium temperatures.<sup>[7][8]</sup> The data demonstrates a significant improvement in thermal conductance when using **Apiezon N** grease to augment pressed metallic contacts.<sup>[7][8]</sup>

Table 1: Thermal Conductance of Pressed Metallic Contacts Augmented with **Apiezon N** Grease at 4.2 K<sup>[7]</sup>

Contact Material	Applied Force (N)	Thermal Conductance (W/K)
OFHC Copper	22	0.28
111	0.55	
222	0.72	
445	0.95	
670	1.10	
6061-T6 Aluminum	22	0.18
111	0.35	
222	0.48	
445	0.65	
670	0.78	
Brass	22	0.12
111	0.22	
222	0.29	
445	0.39	
670	0.46	
304 Stainless Steel	22	0.025
111	0.045	
222	0.060	
445	0.080	
670	0.095	

Note: The data in this table is derived from graphical representations in the cited source and should be considered approximate.

Recent preliminary studies have also aimed to measure the thermal conductance of **Apiezon N** grease at even lower temperatures (20-200 mK) and have noted the importance of investigating degradation effects due to thermal cycles.[9]

## Vacuum Performance

**Apiezon N** grease is well-suited for high vacuum applications due to its low vapor pressure.[3][6] This is a critical property that is maintained through thermal cycling.

Table 2: Physical Properties of **Apiezon N** Grease Relevant to Thermal Cycling

Property	Value	Citation
Recommended Operating Temperature Range	-273°C to +30°C	[1][2][3]
Vapor Pressure at 20°C	$6 \times 10^{-10}$ Torr	[3][6]

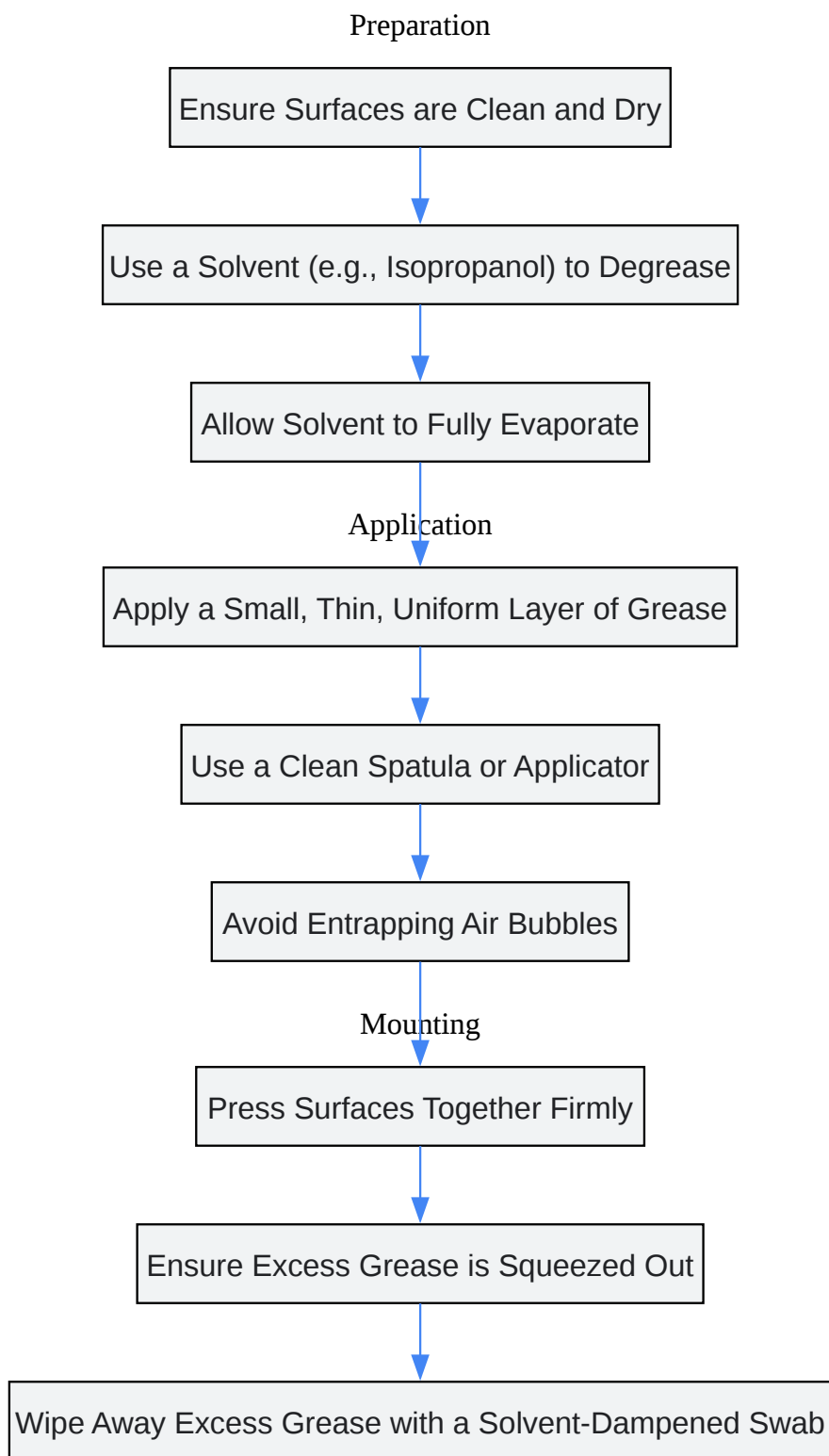
The "craze-free" nature of the grease at cryogenic temperatures ensures that vacuum seals are maintained without cracks or leaks, even after repeated cycling.[4]

## Experimental Protocols

The following are generalized protocols for applying **Apiezon N** grease and for evaluating its thermal cycling performance. These protocols are based on best practices and should be adapted to specific experimental setups.

### Protocol 1: Application of Apiezon N Grease for Thermal Contact

This protocol describes the steps for applying **Apiezon N** grease to ensure optimal thermal contact between a sample and a cold finger or a sensor and a mounting surface.

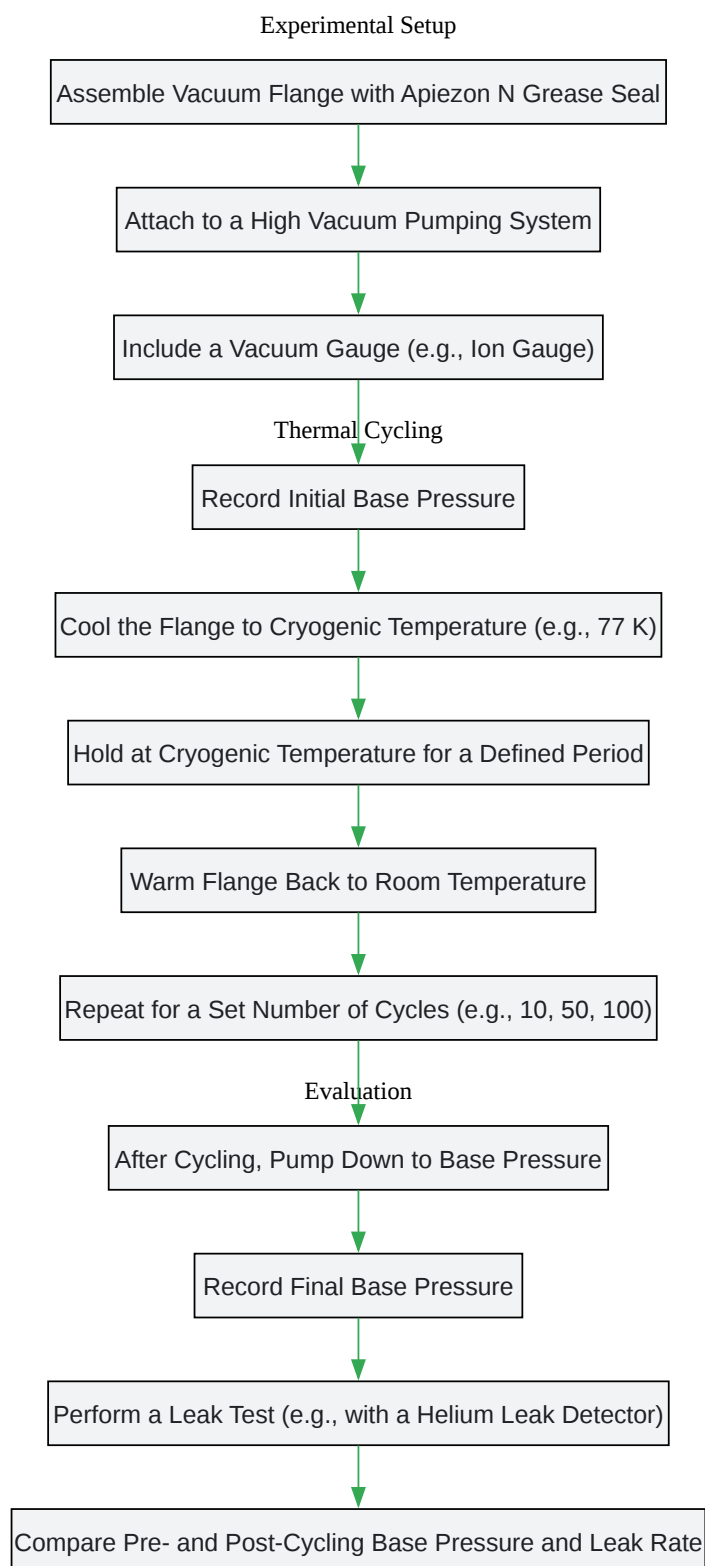


[Click to download full resolution via product page](#)

**Caption:** Workflow for applying **Apiezon N** grease.

## Protocol 2: Evaluating Thermal Cycling Performance of a Vacuum Seal

This protocol outlines a procedure to test the integrity of a vacuum seal made with **Apiezon N** grease after a series of thermal cycles.



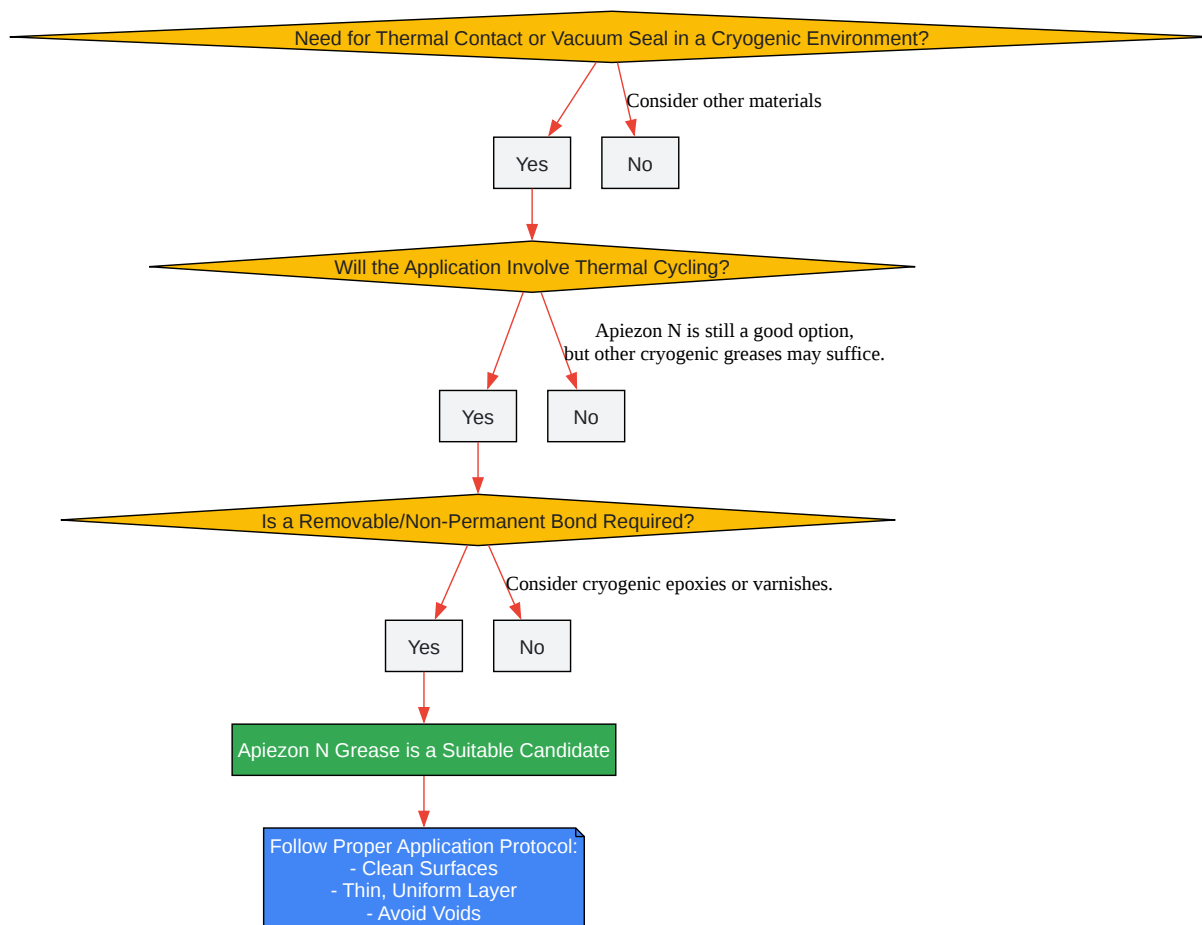
[Click to download full resolution via product page](#)

**Caption:** Protocol for vacuum seal thermal cycling test.

## Logical Relationships

The decision to use **Apiezon N** grease and the considerations for its application can be represented in a logical flow.





[Click to download full resolution via product page](#)

**Caption:** Decision tree for using **Apiezon N** grease.

## Summary and Best Practices

- **Cleanliness is Key:** Always ensure that the surfaces to be joined are meticulously clean and free of any contaminants before applying the grease.
- **Less is More:** Apply a thin, uniform layer of **Apiezon N** grease. An excessive amount of grease can actually hinder thermal conductivity and is more prone to trapping contaminants.
- **Avoid Contamination:** Do not return any unused grease to the original container to prevent contamination.
- **Solvent Compatibility:** **Apiezon N** grease is soluble in hydrocarbon solvents such as toluene or xylene, which can be used for cleaning and removal.<sup>[5]</sup> Always follow appropriate safety procedures when handling solvents.
- **Regular Inspection:** For long-term experiments involving numerous thermal cycles, it is good practice to periodically inspect the integrity of the grease joint if the experimental setup allows.

While **Apiezon N** grease has a proven track record of reliable performance in applications involving thermal cycling, for critical applications, it is recommended to perform in-situ testing to validate its performance under the specific conditions of your experiment.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. apiezon.com [apiezon.com]
- 2. cmr-direct.com [cmr-direct.com]
- 3. apiezon.com [apiezon.com]
- 4. mitegen.com [mitegen.com]
- 5. apiezon.com [apiezon.com]

- 6. nanovactech.com [nanovactech.com]
- 7. madison-tech.com [madison-tech.com]
- 8. static.mimaterials.com [static.mimaterials.com]
- 9. [2401.11846] Thermalization of a SQUID chip at cryogenic temperature: Thermal conductance measurement for GE 7031 Varnish Glue, Apiezon N Grease and Rubber Cement between 20 and 200 mK [arxiv.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Apiezon N Grease in Thermal Cycling Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172494#thermal-cycling-performance-of-apiezon-n-grease]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)